

Spectroscopic Characterization of (1,3-Dimethylpiperidin-3-yl)methanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1,3-Dimethylpiperidin-3-yl)methanol
CAS No.: 915925-11-0
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This technical guide provides a comprehensive overview of the spectroscopic properties of **(1,3-Dimethylpiperidin-3-yl)methanol**. Designed for researchers, scientists, and professionals in drug development, this document delves into the predicted and comparative analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Due to the limited availability of direct experimental spectra in public databases, this guide leverages theoretical predictions, data from analogous compounds, and fundamental spectroscopic principles to offer a robust characterization of this molecule.

Introduction: Unveiling the Molecular Signature

(1,3-Dimethylpiperidin-3-yl)methanol, with the chemical formula $C_8H_{17}NO$ and a molecular weight of 143.23 g/mol, is a substituted piperidine derivative.^[1] The piperidine scaffold is a significant pharmacophore found in numerous pharmaceuticals, making the characterization of its analogs crucial for drug discovery and development.^[2] Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for elucidating the structure, purity, and

fragmentation patterns of such molecules. This guide will provide an in-depth analysis of the expected spectroscopic features of **(1,3-Dimethylpiperidin-3-yl)methanol**, offering a valuable resource for its identification and characterization.

Molecular Structure and Key Features:

The structure of **(1,3-Dimethylpiperidin-3-yl)methanol** comprises a piperidine ring with a methyl group on the nitrogen atom (N-methyl) and both a methyl and a hydroxymethyl group at the 3-position. This substitution pattern gives rise to a tertiary alcohol and a tertiary amine within the same molecule.

Figure 1: Chemical structure of **(1,3-Dimethylpiperidin-3-yl)methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Proton and Carbon Skeleton

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. Although experimental NMR data for **(1,3-Dimethylpiperidin-3-yl)methanol** is not readily available, we can predict the salient features of its ^1H and ^{13}C NMR spectra based on the analysis of similar structures and established chemical shift principles.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **(1,3-Dimethylpiperidin-3-yl)methanol** is expected to show distinct signals for the protons of the N-methyl group, the C-methyl group, the hydroxymethyl group, and the piperidine ring protons. The chemical shifts are influenced by the electronegativity of adjacent atoms (N and O) and the overall molecular geometry.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities for **(1,3-Dimethylpiperidin-3-yl)methanol**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
CH ₃ -N	~2.2 - 2.4	Singlet (s)	3H	Protons on the nitrogen-bound methyl group are deshielded by the nitrogen atom.
CH ₃ -C3	~1.0 - 1.2	Singlet (s)	3H	Protons on the methyl group at the quaternary carbon C3.
CH ₂ -OH	~3.4 - 3.6	Singlet (s) or AB quartet	2H	Protons of the hydroxymethyl group are deshielded by the oxygen atom. The multiplicity could be a singlet due to free rotation, or an AB quartet if rotation is hindered.
OH	Variable	Broad Singlet (br s)	1H	The chemical shift is concentration and solvent dependent due to hydrogen bonding.

Piperidine Ring
Protons (C2, C4,
C5, C6)

~1.4 - 2.8

Multiplets (m)

8H

The piperidine ring protons will appear as a series of complex multiplets due to overlapping signals and spin-spin coupling. Protons on carbons adjacent to the nitrogen (C2 and C6) are expected to be at the lower field end of this range.

Rationale based on data from analogous compounds such as 3-Piperidinemethanol and N-methylpiperidine, and general principles of NMR spectroscopy.[\[3\]](#)[\[4\]](#)

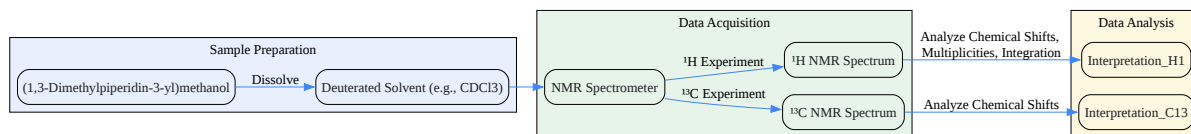
Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide information on the number of unique carbon environments. For **(1,3-Dimethylpiperidin-3-yl)methanol**, eight distinct carbon signals are expected.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **(1,3-Dimethylpiperidin-3-yl)methanol**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
CH ₃ -N	~42 - 46	The N-methyl carbon is a characteristic feature in N-alkylpiperidines.[5]
CH ₃ -C3	~20 - 25	The methyl group attached to the quaternary carbon C3.
CH ₂ -OH	~65 - 70	The carbon of the hydroxymethyl group is significantly deshielded by the attached oxygen atom.
C3 (quaternary)	~35 - 40	The quaternary carbon at the 3-position of the piperidine ring.
C2, C6	~55 - 60	Carbons adjacent to the nitrogen atom are deshielded.
C4, C5	~20 - 30	The remaining piperidine ring carbons.

Rationale based on established chemical shift ranges and data from studies on N-alkylpiperidines.[5]



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Figure 2: General workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent tool for identifying the functional groups present in a molecule. The IR spectrum of **(1,3-Dimethylpiperidin-3-yl)methanol** will be dominated by absorptions corresponding to the O-H bond of the alcohol, C-H bonds of the alkyl groups, the C-N bond of the tertiary amine, and the C-O bond of the alcohol.

Table 3: Predicted IR Absorption Bands for **(1,3-Dimethylpiperidin-3-yl)methanol**

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale
Alcohol (O-H)	Stretching	3200 - 3600	Strong, Broad	The broadness is due to intermolecular hydrogen bonding. [6] [7]
Alkyl (C-H)	Stretching	2850 - 3000	Medium to Strong	Characteristic of sp ³ C-H bonds in the piperidine ring and methyl groups.
Tertiary Amine (C-N)	Stretching	1050 - 1250	Medium to Weak	Often overlaps with other absorptions in the fingerprint region.
Primary Alcohol (C-O)	Stretching	1000 - 1075	Strong	This absorption is characteristic of primary alcohols. [8]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which aids in structure elucidation.

Predicted Molecular Ion and Adducts

Based on the molecular formula $C_8H_{17}NO$, the monoisotopic mass is 143.1310 Da. In electrospray ionization (ESI), the protonated molecule $[M+H]^+$ is expected at an m/z of 144.1383.^[9] Other common adducts such as $[M+Na]^+$ at m/z 166.1202 may also be observed.^[9]

Table 4: Predicted m/z Values for Common Adducts of **(1,3-Dimethylpiperidin-3-yl)methanol**

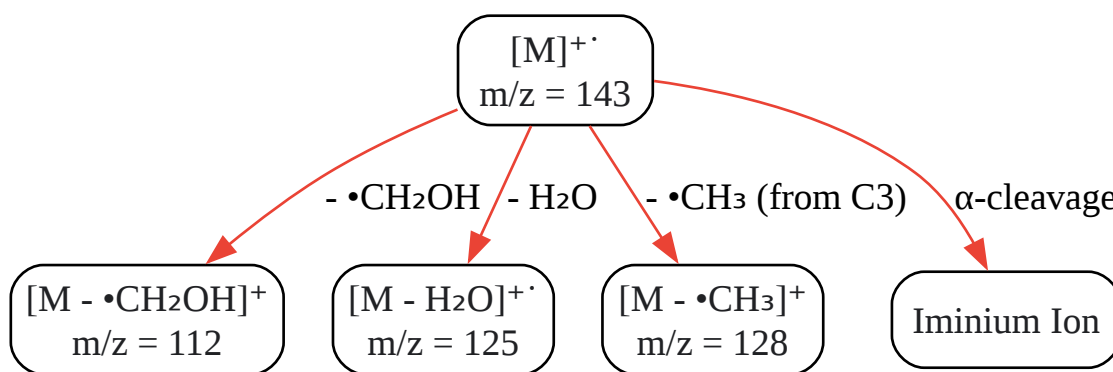
Adduct	Predicted m/z
$[M+H]^+$	144.13829
$[M+Na]^+$	166.12023
$[M-H]^-$	142.12373
$[M]^+$	143.13046

Data sourced from PubChemLite.^[9]

Predicted Fragmentation Pattern

Under electron ionization (EI) or collision-induced dissociation (CID) in tandem MS, **(1,3-Dimethylpiperidin-3-yl)methanol** is expected to undergo characteristic fragmentations. The fragmentation of piperidine derivatives is often initiated by the nitrogen atom, leading to alpha-cleavage.^[2]

A primary fragmentation pathway would involve the loss of the hydroxymethyl radical ($\bullet CH_2OH$, 31 Da) or water (H_2O , 18 Da) from the molecular ion. Alpha-cleavage adjacent to the nitrogen is also a dominant pathway for piperidine derivatives, which could lead to the loss of substituents on the ring.



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Figure 3: Plausible mass fragmentation pathways for **(1,3-Dimethylpiperidin-3-yl)methanol**.

Experimental Protocols

While experimental data for the title compound is scarce, the following are standard, self-validating protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(1,3-Dimethylpiperidin-3-yl)methanol** in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, MeOD-d₄, or DMSO-d₆) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **¹H NMR Acquisition:** Acquire the ¹H NMR spectrum on a 400 MHz or higher field spectrometer. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Process the data with Fourier transformation, phasing, and baseline correction.
- **¹³C NMR Acquisition:** Acquire the proton-decoupled ¹³C NMR spectrum. This typically requires a larger number of scans than ¹H NMR due to the lower natural abundance of ¹³C.

IR Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared by placing a drop of the compound between two KBr or NaCl plates. For a solid, a KBr pellet can be made by

grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.

- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically over the range of 4000-400 cm^{-1} . A background spectrum of the empty sample holder (or pure KBr pellet) should be recorded and subtracted from the sample spectrum.

Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile, with or without a small amount of formic acid to promote protonation for ESI.
- **Data Acquisition (ESI-MS):** Infuse the sample solution into an electrospray ionization mass spectrometer. Acquire the full scan mass spectrum in positive ion mode to observe the $[\text{M}+\text{H}]^+$ and other adducts.
- **Data Acquisition (EI-MS):** For a volatile sample, introduce it into an electron ionization mass spectrometer. The resulting spectrum will show the molecular ion and its fragmentation pattern.

Conclusion

This technical guide has provided a detailed, albeit predictive and comparative, spectroscopic characterization of **(1,3-Dimethylpiperidin-3-yl)methanol**. By leveraging data from analogous structures and fundamental principles, we have outlined the expected ^1H NMR, ^{13}C NMR, IR, and MS data. This information serves as a valuable baseline for researchers working with this compound, aiding in its synthesis, purification, and further investigation in various scientific and developmental contexts. The provided protocols offer a standardized approach for obtaining experimental data, which would be essential for confirming these predictions.

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- To cite this document: BenchChem. [Spectroscopic Characterization of (1,3-Dimethylpiperidin-3-yl)methanol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1418061/docs#spectroscopic-characterization-of-1-3-dimethylpiperidin-3-yl-methanol-a-technical-guide>]

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